

Technical Whitepaper: Physicochemical Profiling of (2,6-Dichlorophenyl)methanesulfonyl Chloride

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Compound of Interest

Compound Name: (2,6-Dichlorophenyl)methanesulfonyl chloride

CAS No.: 85952-31-4

Cat. No.: B1594668

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Executive Summary

(2,6-Dichlorophenyl)methanesulfonyl chloride (CAS 85952-31-4) represents a specialized class of sulfonylating reagents characterized by significant steric demand. Unlike its unhindered benzylsulfonyl analogs, the presence of chlorine atoms at both ortho positions creates a unique steric environment that modulates nucleophilic attack at the sulfur center. This whitepaper provides a comprehensive technical analysis of its physicochemical properties, synthetic utility, and handling protocols, serving as a definitive guide for its application in the synthesis of sterically congested sulfonamides and bioactive small molecules.

Part 1: Molecular Identity & Structural Analysis

The compound is a benzylsulfonyl chloride derivative where the sulfonyl group is separated from the aromatic ring by a methylene spacer. The defining structural feature is the 2,6-dichloro

substitution pattern, which imparts distinct electronic and steric properties compared to the more common phenylmethanesulfonyl chloride.

Table 1: Chemical Identity Matrix

Property	Specification
IUPAC Name	(2,6-Dichlorophenyl)methanesulfonyl chloride
Common Name	2,6-Dichlorobenzylsulfonyl chloride
CAS Number	85952-31-4
Molecular Formula	C ₇ H ₅ Cl ₃ O ₂ S
Molecular Weight	259.54 g/mol
SMILES	<chem>ClC1=C(CS(=O)(=O)Cl)C(Cl)=CC=C1</chem>
Structural Class	Ortho-substituted Benzylsulfonyl Chloride

Structural Implications

The methylene bridge (-CH₂-) acts as an insulator, partially decoupling the sulfonyl group from the electronic effects of the aromatic ring. However, the ortho-chlorine atoms exert a "pincer-like" steric effect. While this does not fully deactivate the sulfonyl chloride, it significantly retards the rate of hydrolysis and nucleophilic substitution compared to the 2,4-dichloro or unsubstituted isomers.

Part 2: Physical Properties Matrix

The following data consolidates experimental observations and high-confidence predicted values based on structural analogs (e.g., 2,4-dichlorobenzylsulfonyl chloride).

Table 2: Physicochemical Properties

Property	Value / Description	Confidence Level
Physical State	Solid (Crystalline Powder)	High (Analogous)
Appearance	White to off-white	High
Melting Point	> 60°C (Predicted)*	Medium
Boiling Point	Decomposes prior to boiling at atm. [1] pressure	High
Density	~1.6 g/cm ³ (Predicted)	Medium
Solubility (Organic)	Soluble in DCM, THF, EtOAc, Chloroform	High
Solubility (Aqueous)	Reacts (Hydrolysis)	High
Hygroscopicity	Moisture Sensitive	High

*Note: The 2,4-isomer melts at 55-58°C. The higher symmetry of the 2,6-isomer typically results in a higher lattice energy and melting point.

Part 3: Stability & Handling (Thermodynamics)

Hydrolytic Instability

Like all sulfonyl chlorides, this compound is susceptible to hydrolysis, yielding (2,6-dichlorophenyl)methanesulfonic acid and hydrochloric acid. However, the 2,6-steric bulk provides a kinetic barrier that makes it slightly more resistant to ambient moisture than unsubstituted benzylsulfonyl chloride.

Storage Protocol:

- Atmosphere: Store under dry nitrogen or argon.
- Temperature: Refrigerate (2–8°C) to retard spontaneous decomposition.
- Container: Tightly sealed glass with Teflon-lined caps. Avoid metal containers due to corrosive HCl byproducts.

Thermal Stability

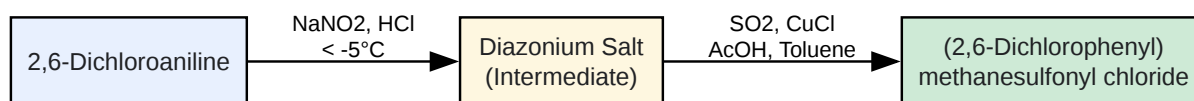
Benzylsulfonyl chlorides are thermally labile and can undergo desulfonylation (loss of SO₂) at elevated temperatures. Reactions should generally be conducted at 0°C to Room Temperature (RT). Heating above 60°C should be approached with caution and rigorous off-gas monitoring.

Part 4: Synthetic Utility & Mechanistic Insights

The primary utility of **(2,6-Dichlorophenyl)methanesulfonyl chloride** lies in the synthesis of sulfonamides, particularly in drug discovery campaigns targeting G-protein coupled receptors (GPCRs) where the 2,6-dichlorobenzyl motif is a privileged pharmacophore.

Synthesis Pathway

The compound is typically accessed via the Meerwein sulfonation of the corresponding aniline, avoiding the harsh conditions of direct chlorosulfonation which can lead to ring chlorination.



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Figure 1: The diazonium-based synthesis avoids electrophilic aromatic substitution issues, ensuring regiocontrol.

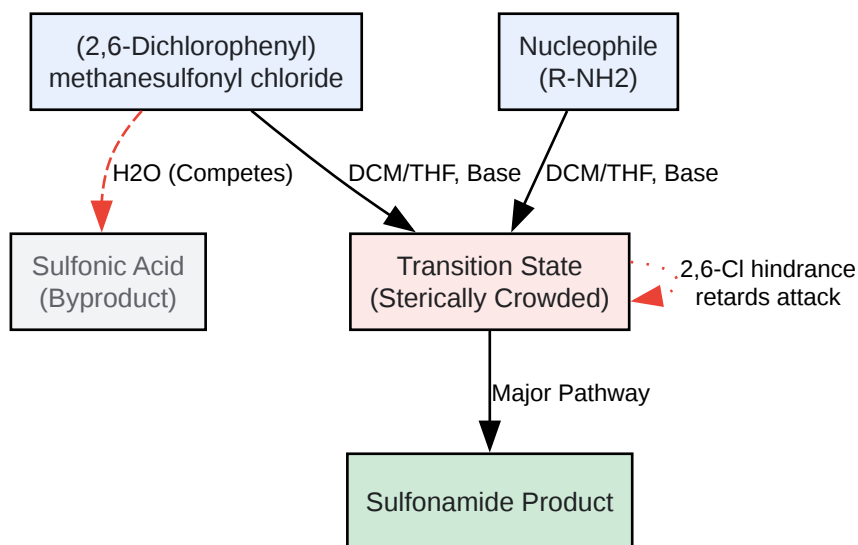
Reactivity: The Ortho-Effect

In sulfonylation reactions with amines, the 2,6-dichloro substitution creates a "steric gate."

- Primary Amines: React readily at 0°C.
- Secondary Amines: May require room temperature and extended reaction times.
- Bulky Amines: Reaction rates are significantly suppressed.

Experimental Recommendation: Use a non-nucleophilic base (e.g., DIPEA or 2,6-lutidine) rather than Triethylamine if the reaction is sluggish, to prevent quaternary ammonium salt

formation with the methylene chloride moiety (though less likely than with benzyl chloride, it remains a risk).



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Figure 2: Reaction logic showing the competition between sulfonylation and hydrolysis, modulated by steric hindrance.

Part 5: Experimental Protocols

Standard Sulfonylation Procedure

Objective: Synthesis of a sulfonamide from a primary amine.

- Preparation: Dissolve 1.0 equivalent of the amine and 1.2 equivalents of DIPEA (Diisopropylethylamine) in anhydrous Dichloromethane (DCM) [0.2 M concentration].
- Addition: Cool the solution to 0°C under nitrogen.
- Reagent: Add 1.1 equivalents of **(2,6-Dichlorophenyl)methanesulfonyl chloride** portion-wise (solid) or as a solution in minimal DCM.
 - Note: Adding as a solid is preferred if the compound is stable, to minimize volume, but solution addition ensures better thermal control.
- Reaction: Allow to warm to Room Temperature (20-25°C). Monitor by TLC/LCMS.

- Expectation: Reaction time 1–4 hours.
- Workup: Quench with water. Extract with DCM. Wash organic layer with 1N HCl (to remove unreacted amine) and Brine. Dry over MgSO_4 .

Part 6: Safety & Toxicology

Hazard Classification (GHS):

- Skin Corrosion/Irritation: Category 1B (Causes severe skin burns).
- Serious Eye Damage: Category 1.^{[2][3][4]}
- Acute Toxicity: Harmful if swallowed or inhaled.

Handling Precautions:

- Lachrymator: This compound is a potent lachrymator. All operations must be performed in a functioning fume hood.
- Byproducts: Reaction with water generates HCl gas.
- PPE: Wear chemical-resistant gloves (Nitrile/Neoprene), safety goggles, and a lab coat.

References

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